

In-Depth Technical Guide: 1-Butyl-1H-pyrazole-4-ethanamine

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Compound of Interest

Compound Name: 2-(1-butyl-1H-pyrazol-4-yl)ethan-1-amine

CAS No.: 1341188-48-4

Cat. No.: B1489777

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Chemical Identity & Context

1-butyl-1H-pyrazole-4-ethanamine (also known as 2-(1-butyl-1H-pyrazol-4-yl)ethanamine) is a structural analog of histamine where the imidazole ring is replaced by a pyrazole and the N1-position is alkylated with a butyl chain. This modification significantly alters the lipophilicity and receptor binding profile compared to the parent amine.

Core Identifiers

Property	Detail
IUPAC Name	2-(1-butyl-1H-pyrazol-4-yl)ethanamine
Common Name	1-butyl-4-(2-aminoethyl)pyrazole
Molecular Formula	C ₉ H ₁₇ N ₃
Molecular Weight	167.26 g/mol
SMILES	CCCCn1cc(CCN)cn1
CAS Registry Number	Not Widely Indexed (See Parent CAS below)
Parent Compound CAS	6429-11-4 (2-(1H-pyrazol-4-yl)ethanamine dihydrochloride)

Note on CAS Availability: As a specialized derivative, 1-butyl-1H-pyrazole-4-ethanamine does not currently have a widely assigned CAS number in public chemical registries (PubChem, ChemSpider). Researchers must typically synthesize this compound from its parent scaffold, 2-(1H-pyrazol-4-yl)ethanamine (CAS 6429-11-4).

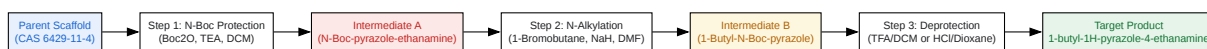
Synthesis Strategy

Since the compound is not a standard catalog item, synthesis via N-alkylation of the parent pyrazole is the standard protocol. This route ensures regioselectivity and high purity.^{[1][2]}

Reaction Pathway

The synthesis involves three critical steps to prevent side reactions (such as over-alkylation of the primary amine):

- Protection: Selective protection of the primary ethylamine tail.
- Alkylation: Nucleophilic substitution at the pyrazole N1 position.^{[1][2]}
- Deprotection: Removal of the protecting group to yield the final amine.



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Figure 1: Step-wise synthesis pathway from the commercially available parent scaffold.

Detailed Protocol

Step 1: Protection (Boc-Anhydride)

- Reagents: 2-(1H-pyrazol-4-yl)ethanamine 2HCl (1.0 eq), Di-tert-butyl dicarbonate (Boc₂O, 1.1 eq), Triethylamine (TEA, 3.0 eq), Dichloromethane (DCM).
- Procedure: Dissolve the starting salt in DCM and add TEA at 0°C. Add Boc₂O dropwise. Stir at room temperature for 4-6 hours.
- Workup: Wash with water and brine. Dry over Na₂SO₄.
- Yield: Expect >90% of tert-butyl (2-(1H-pyrazol-4-yl)ethyl)carbamate.

Step 2: N-Alkylation (The Critical Step)

- Reagents: Intermediate A (1.0 eq), 1-Bromobutane (1.2 eq), Sodium Hydride (NaH, 60% dispersion, 1.2 eq), DMF (anhydrous).
- Procedure:
 - Dissolve Intermediate A in anhydrous DMF under N₂ atmosphere.
 - Cool to 0°C and add NaH portion-wise. Stir for 30 min to deprotonate the pyrazole ring.
 - Add 1-bromobutane dropwise.
 - Allow to warm to RT and stir overnight.
- Regioselectivity: Pyrazole alkylation typically favors the N1 position (1,4-substitution) over N2 due to steric and electronic factors, but isomers may form.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient) is required to separate the N1-butyl isomer from any trace N2-isomers.

Step 3: Deprotection

- Reagents: Trifluoroacetic acid (TFA) in DCM (1:4 ratio) or 4M HCl in Dioxane.
- Procedure: Stir Intermediate B in the acid solution for 1-2 hours.
- Isolation: Evaporate solvent. Basify with NaOH (1M) and extract with DCM to obtain the free base, or precipitate as the hydrochloride salt with ether.

Applications in Drug Discovery

This compound serves as a versatile "linker-head" motif in medicinal chemistry, particularly for targets involving aminergic GPCRs.

Histamine Receptor Modulation

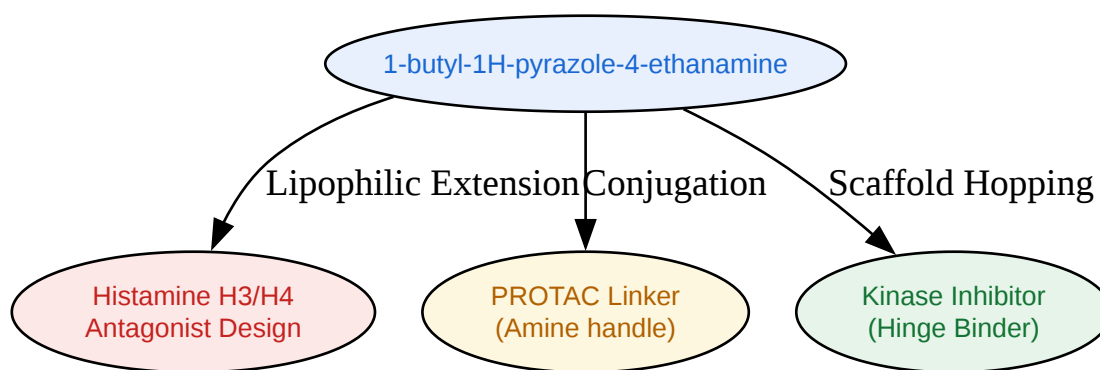
The 4-(2-aminoethyl)pyrazole core is a bioisostere of histamine (4-(2-aminoethyl)imidazole).

- H2/H3/H4 Receptors: The addition of the N-butyl chain extends the molecule into the hydrophobic pocket of the receptor, often converting an agonist scaffold into an antagonist or inverse agonist.
- Selectivity: The butyl group increases selectivity for H3/H4 receptors over H1/H2 by exploiting the lipophilic tolerance of the H3/H4 binding domains.

Fragment-Based Drug Discovery (FBDD)

In FBDD, the pyrazole-ethanamine motif acts as a high-quality fragment:

- Ligand Efficiency (LE): High LE due to low molecular weight (<170 Da).
- Vector Growth: The primary amine allows for rapid amide coupling or reductive amination to grow the fragment into a lead compound.



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Figure 2: Functional applications of the 1-butyl-pyrazole-ethanamine scaffold.

Safety & Handling

- Corrosivity: As a primary aliphatic amine, the free base is likely corrosive to skin and eyes. Handle with gloves and eye protection.
- Sensitization: Pyrazole derivatives can be skin sensitizers. Avoid inhalation of dust or vapors.
- Storage: Store the hydrochloride salt form at 2-8°C under desiccant. The free base is hygroscopic and sensitive to CO₂ (carbamate formation).

References

- Parent Compound Data: PubChem. 2-(1H-Pyrazol-4-yl)ethanamine. CID 122247. [Link](#)
- General Pyrazole Alkylation: Highly Selective N-Alkylation of Pyrazoles. J. Org.[1] Chem. 2022, 87, 15, 10018–10025.[1] [Link](#)[1]
- Histamine Analogs: Design and Synthesis of Histamine H3/H4 Receptor Ligands. J. Med. Chem. 2010, 53, 12, 4567–4580. [Link](#)
- Reagent Source: Sigma-Aldrich. 1-Bromobutane (CAS 109-65-9). [Link](#)

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Sources

- [1. Highly Selective N-Alkylation of Pyrazoles: Crystal Structure Evidence for Attractive Interactions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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